

Unveiling Cesium-138: A Technical Guide to Its Early Discovery

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Compound of Interest

Compound Name: Cesium-138

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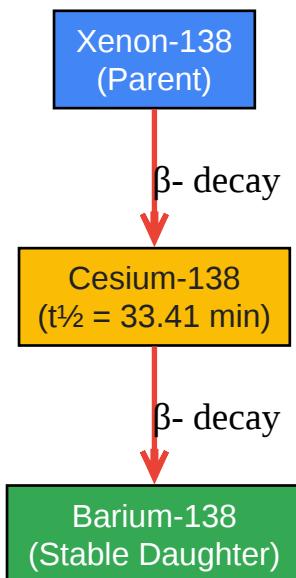
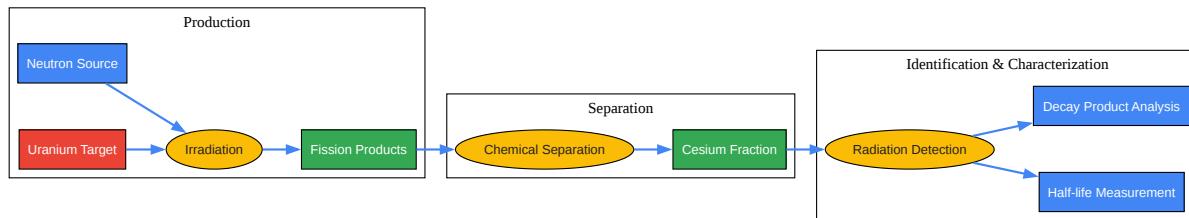
A deep dive into the historical archives of nuclear science reveals the intricate experimental journey that led to the identification of **Cesium-138**. This technical guide, tailored for researchers, scientists, and drug development professionals, chronicles the seminal research surrounding the discovery of this short-lived radioisotope, offering a detailed look at the methodologies and quantitative data that marked this significant moment in radiochemistry.

The discovery of **Cesium-138** is intrinsically linked to the groundbreaking work on nuclear fission by Otto Hahn and Fritz Strassmann in 1938. Their bombardment of uranium with neutrons unexpectedly yielded lighter elements, including barium, fundamentally altering the understanding of nuclear physics.^{[1][2]} This pivotal discovery opened the floodgates for the identification of a plethora of new radioactive isotopes, among them **Cesium-138**, which was first identified in 1943.

Production and Identification of Cesium-138

Early research established that **Cesium-138** is a product of the nuclear fission of uranium. The process begins with the irradiation of a uranium target with neutrons. This induces fission, splitting the uranium nucleus into a variety of lighter elements, known as fission products.

The primary pathway for the formation of **Cesium-138** is through the beta decay of its parent isotope, Xenon-138. The experimental workflow for its production and identification can be summarized as follows:



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References

- 1. Otto Hahn, Lise Meitner, and Fritz Strassmann | Science History Institute [sciencehistory.org]

- 2. Discovery of nuclear fission - Wikipedia [en.wikipedia.org]
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